

An In-depth Technical Guide to 1-Tetradecene (CAS Number: 1120-36-1)

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Compound of Interest

Compound Name: 1-Tetradecene

Cat. No.: B072687

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For Researchers, Scientists, and Drug Development Professionals

Introduction

1-Tetradecene, an alpha-olefin with the chemical formula $C_{14}H_{28}$, is a linear hydrocarbon featuring a terminal double bond. This versatile molecule serves as a crucial building block in a wide array of chemical syntheses, ranging from the production of polymers and surfactants to its emergence as a compound of interest in biological and pharmaceutical research. Its well-defined structure and reactivity make it an ideal substrate for catalytic processes and a valuable component in the development of novel materials and potential therapeutic agents. This technical guide provides a comprehensive overview of the chemical and physical properties, key experimental protocols, and biological significance of **1-Tetradecene**.

Chemical and Physical Properties

1-Tetradecene is a colorless liquid with a mild, pleasant odor.^[1] It is characterized by its long aliphatic chain and the presence of a reactive terminal double bond, which dictates its chemical behavior. Key physical and chemical properties are summarized in the tables below.

General and Physical Properties

Property	Value	Reference
Molecular Formula	C14H28	[1]
Molecular Weight	196.37 g/mol	[1]
Appearance	Colorless liquid	[1]
Odor	Mild, pleasant	[1]
Density	0.775 g/mL at 25 °C	
Boiling Point	251 °C	
Melting Point	-13 to -11 °C	
Flash Point	110 °C (230 °F)	[2]
Autoignition Temperature	235 °C (455 °F)	[3]
Vapor Pressure	< 0.10 kPa at 65 °C	[2]
Vapor Density	6.8 (vs air)	
Solubility	Insoluble in water; Soluble in hydrocarbon solvents, ethanol, ether, and benzene.	[1][2]
Refractive Index	1.436 at 20 °C	
Kinematic Viscosity	2.61 cSt at 20 °C	[2]

Toxicological Data

Test	Species	Route	Value	Reference
LD50	Rat	Oral	> 5,000 mg/kg	[2]
LD50	Rabbit	Dermal	> 2,020 mg/kg	[2]
LC50	Rat	Inhalation	> 5 mg/L (4 h)	[2]

Spectral Data

Spectroscopy	Data Highlights	Reference
^1H NMR	Shows characteristic peaks for terminal vinyl protons and the long alkyl chain.	[1] [4]
^{13}C NMR	Displays distinct signals for the sp^2 carbons of the double bond and the sp^3 carbons of the alkyl chain.	[1] [5]
Mass Spectrometry (MS)	The mass spectrum exhibits a molecular ion peak and a fragmentation pattern typical of a long-chain alkene.	[1] [6]
Infrared (IR) Spectroscopy	The IR spectrum shows characteristic absorption bands for C=C stretching and =C-H bending of the terminal alkene.	[1] [7]

Experimental Protocols

The reactivity of the terminal double bond in **1-tetradecene** makes it a valuable starting material for a variety of chemical transformations. Below are detailed methodologies for key experiments involving this alpha-olefin.

Ziegler-Natta Polymerization of 1-Tetradecene

This protocol describes the synthesis of poly(**1-tetradecene**), a polymer with potential applications in materials science. The procedure utilizes a classic heterogeneous Ziegler-Natta catalyst.

Materials:

- **1-Tetradecene** (purified by passing through activated alumina)
- Titanium tetrachloride (TiCl_4)

- Triethylaluminium ($\text{Al}(\text{C}_2\text{H}_5)_3$)
- Anhydrous heptane (as solvent)
- Methanol
- Hydrochloric acid
- Nitrogen gas (high purity)

Procedure:

- **Catalyst Preparation:** In a nitrogen-purged Schlenk flask, suspend a catalytic amount of magnesium chloride (MgCl_2) in anhydrous heptane. Add a solution of TiCl_4 in heptane dropwise with stirring. The mixture is aged at a controlled temperature (e.g., 65 °C) for a specified period to form the solid catalyst component.
- **Polymerization:** To a nitrogen-purged reactor equipped with a mechanical stirrer and temperature control, add anhydrous heptane. Introduce a solution of the cocatalyst, triethylaluminium, in heptane. Add the solid catalyst component prepared in the previous step.
- Heat the reactor to the desired polymerization temperature (e.g., 70 °C).
- Inject the purified **1-tetradecene** into the reactor.
- Maintain the reaction under a positive pressure of nitrogen and with vigorous stirring for the desired reaction time (e.g., 2-4 hours).
- **Termination and Work-up:** Quench the polymerization by adding a mixture of methanol and hydrochloric acid. This will deactivate the catalyst and precipitate the polymer.
- Filter the polymer and wash it extensively with methanol to remove catalyst residues.
- Dry the resulting poly(**1-tetradecene**) in a vacuum oven at a moderate temperature (e.g., 60 °C) until a constant weight is achieved.

Synthesis of 2-Tetradecanone via Wacker-Tsuji Oxidation

This protocol outlines the selective oxidation of the terminal alkene of **1-tetradecene** to a methyl ketone, 2-tetradecanone, using a palladium-based catalyst system.

Materials:

- **1-Tetradecene**
- Palladium(II) chloride (PdCl_2)
- Copper(I) chloride (CuCl)
- N,N-Dimethylformamide (DMF)
- Water
- Oxygen or air
- Dichloromethane
- Magnesium sulfate (MgSO_4)

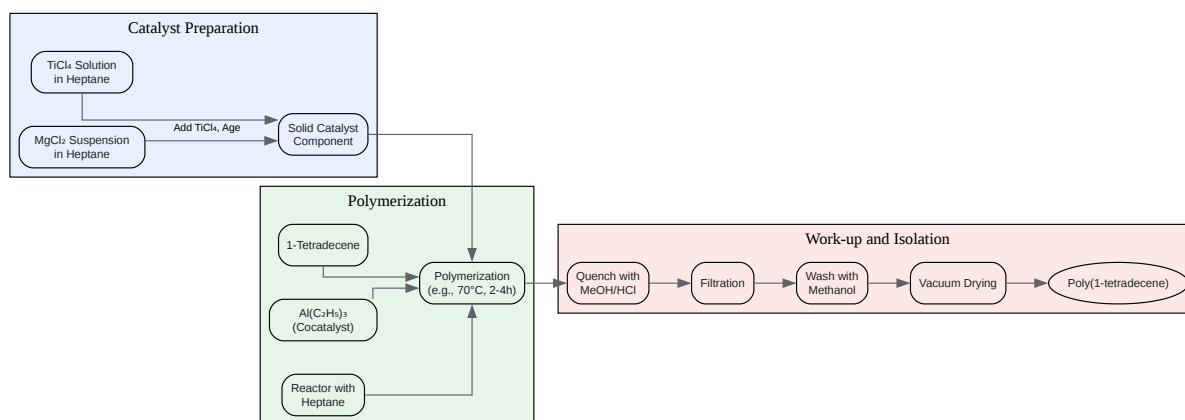
Procedure:

- In a round-bottom flask equipped with a magnetic stirrer and an oxygen balloon, dissolve PdCl_2 and CuCl in a mixture of DMF and water.
- Add **1-tetradecene** to the catalyst solution.
- Stir the reaction mixture vigorously under an oxygen atmosphere at room temperature. The reaction progress can be monitored by thin-layer chromatography (TLC).
- Upon completion, quench the reaction by adding water.
- Extract the product with dichloromethane.

- Combine the organic layers and wash with brine.
- Dry the organic layer over anhydrous MgSO_4 , filter, and concentrate under reduced pressure.
- Purify the crude product by column chromatography on silica gel to afford 2-tetradecanone.

Visualizations of Experimental Workflows

Ziegler-Natta Polymerization Workflow

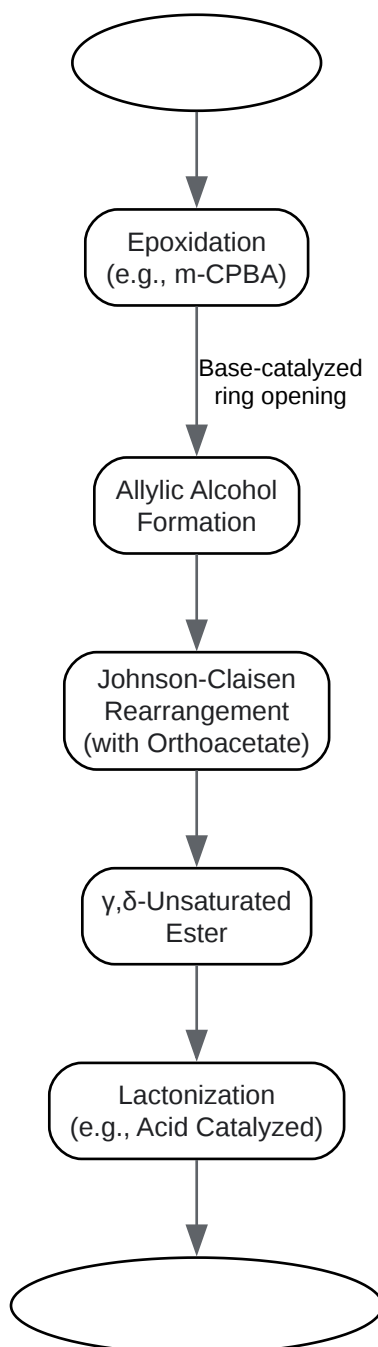


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Caption: Workflow for the Ziegler-Natta polymerization of **1-tetradecene**.

Multi-step Synthesis Involving a Johnson-Claisen Rearrangement

The following diagram illustrates a plausible synthetic route towards (+)-nephrosterinic acid, a natural product, utilizing **1-tetradecene** as a precursor for the aliphatic side chain. This workflow highlights a key Johnson-Claisen rearrangement.



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Caption: Synthetic pathway towards (+)-nephrosterinic acid from **1-tetradecene**.

Biological Significance and Applications in Drug Development

Recent studies have highlighted the potential biological activities of **1-tetradecene**, making it a molecule of interest for drug development professionals.

Antimicrobial and Anti-tuberculosis Activity

1-Tetradecene has been identified as a bioactive compound with antimicrobial properties. It has shown inhibitory effects against various bacteria and fungi. Of particular significance is its reported anti-tuberculosis activity. While the precise mechanism of action is still under investigation, it is hypothesized that its lipophilic nature may facilitate disruption of the complex, lipid-rich cell wall of *Mycobacterium tuberculosis*. This area of research is promising for the development of new therapeutic strategies against drug-resistant strains of tuberculosis.

Role as a Solvent and Building Block in Pharmaceuticals

Beyond its intrinsic biological activity, **1-tetradecene** is utilized in the pharmaceutical industry as a solvent for certain drug formulations, aiding in the solubility and bioavailability of active pharmaceutical ingredients. Its chemical reactivity also makes it a valuable starting material for the synthesis of more complex molecules with potential therapeutic applications.

Safety and Handling

1-Tetradecene is a combustible liquid and should be handled with appropriate safety precautions.^[2] It is an aspiration hazard; if swallowed, it can enter the lungs and cause severe damage.^[2] Repeated exposure may cause skin dryness or cracking.^[8] It is recommended to use personal protective equipment, including safety glasses, gloves, and a lab coat, when handling this chemical. It should be stored in a cool, well-ventilated area away from strong oxidizing agents.^[2]

Conclusion

1-Tetradecene is a versatile and valuable chemical with a broad range of applications, from polymer science to pharmaceutical research. Its well-defined physical and chemical properties, coupled with its diverse reactivity, make it a key substrate for numerous synthetic transformations. The emerging evidence of its biological activity, particularly its anti-tuberculosis potential, opens up new avenues for its investigation in the field of drug development. This technical guide provides a solid foundation of data and experimental protocols to aid researchers and scientists in their work with this important alpha-olefin.

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